

Navigating the Safe Disposal of AM 92016: A Procedural Guide

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Compound of Interest

Compound Name: AM 92016

Cat. No.: B1664828

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is a cornerstone of operational safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **AM 92016** hydrochloride, a specific blocker of the time-dependent delayed rectifier potassium current. Adherence to these protocols is critical to ensure a safe laboratory environment and compliance with regulatory standards.

AM 92016 hydrochloride, with the chemical name 1-(4-Methanesulfonamidophenoxy)-3-(N-methyl-3,4-dichlorophenylethylamino)-2-propanol hydrochloride, is intended for laboratory research use only.[1] While considered non-hazardous for transport, it is imperative to handle this compound with care, utilizing appropriate personal protective equipment (PPE) and following designated disposal pathways.[2]

Key Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be familiar with the safety profile of **AM 92016**.

Property	Information	Source
Chemical Name	1-(4-Methanesulfonamidophenoxy)-3-(N-methyl-3,4-dichlorophenylethylamino)-2-propanol hydrochloride	[1]
Molecular Formula	C ₁₉ H ₂₄ Cl ₂ N ₂ O ₄ S.HCl	[1]
CAS Number	133229-11-5	[1][2]
Purity	≥98% (HPLC)	[1]
Storage	Desiccate at room temperature. For long-term storage, -20°C is recommended, while 2-8°C is suitable for short-term.	[2]
Hazards	May be harmful to the aquatic environment. Avoid dust formation and inhalation.	[2]
Incompatibilities	Strong oxidizing/reducing agents, strong acids/alkalis.	[2]

Experimental Protocols: Disposal of AM 92016

The following protocols provide detailed methodologies for the proper disposal of **AM 92016** in various forms.

1. Unused or Expired **AM 92016** (Solid)

- Objective: To safely dispose of solid, unused, or expired **AM 92016**.
- Materials:
 - Appropriate PPE: safety glasses, gloves, lab coat.

- Chemical fume hood.
- Labeled hazardous waste container (compatible with chlorinated compounds).
- Scoop or spatula.
- Procedure:
 - Work within a chemical fume hood to prevent inhalation of dust.
 - Carefully transfer the solid **AM 92016** from its original container into a designated and properly labeled hazardous waste container.
 - Ensure the waste container is securely sealed.
 - Store the waste container in a designated, well-ventilated, and secure area until collection by a certified hazardous waste disposal service.

2. Contaminated Labware (e.g., vials, pipette tips)

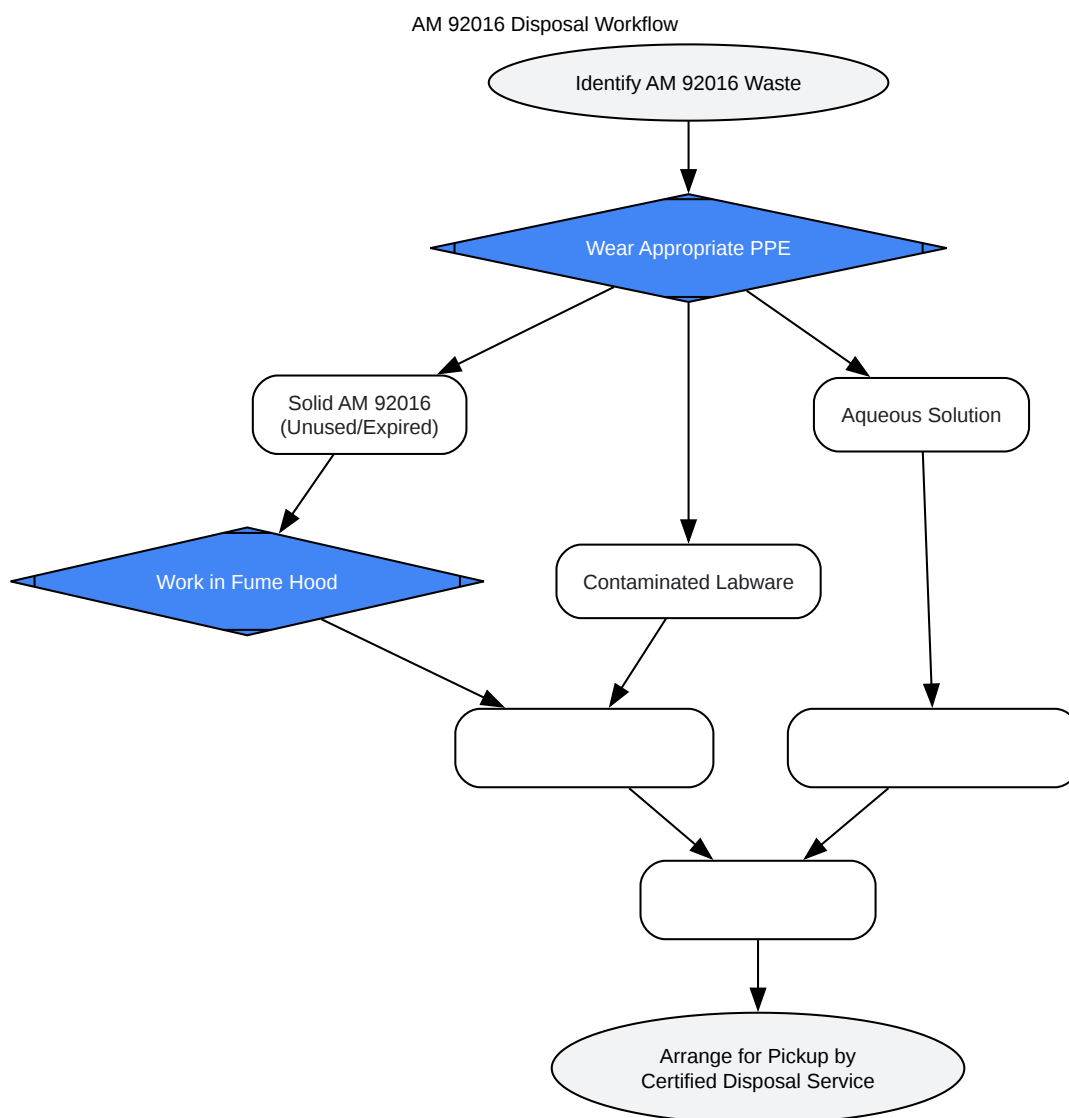
- Objective: To safely dispose of labware that has come into direct contact with **AM 92016**.
- Materials:
 - Appropriate PPE.
 - Designated hazardous waste container for solid chemical waste.
- Procedure:
 - Collect all disposable labware (e.g., pipette tips, microfuge tubes, weighing boats) that has been in contact with **AM 92016**.
 - Place these items in a clearly labeled hazardous waste container designated for solid chemical waste.
 - Do not mix with non-hazardous waste.
 - Seal the container and store it for pickup by a hazardous waste disposal service.

3. Aqueous Solutions Containing **AM 92016**

- Objective: To safely dispose of aqueous solutions containing **AM 92016**.
- Materials:
 - Appropriate PPE.
 - Labeled hazardous waste container for aqueous chemical waste.
- Procedure:
 - Collect all aqueous solutions containing **AM 92016** in a dedicated, properly labeled hazardous waste container.
 - Do not dispose of these solutions down the drain, as the compound may be harmful to the aquatic environment.^[2]
 - Securely cap the waste container and store it in a designated secondary containment area until collection.

Logical Workflow for **AM 92016** Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **AM 92016** and associated materials.



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Caption: Workflow for the safe disposal of **AM 92016**.

This structured approach to the disposal of **AM 92016** ensures the safety of laboratory personnel and minimizes environmental impact. Always consult your institution's specific hazardous waste management guidelines and the compound's Safety Data Sheet (SDS) for the most comprehensive and compliant procedures.

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References

- 1. AM 92016 hydrochloride | CAS 133229-11-5 | Tocris Bioscience [tocris.com]
- 2. biocrick.com [biocrick.com]
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